

Mirogabalin overdose management and clinical presentation

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Compound Focus: Mirogabalin Besylate

CAS No.: 1138245-21-2

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Reported Adverse Effects in Clinical Use

The table below summarizes the incidence of somnolence and dizziness with mirogabalin and pregabalin from a 2025 retrospective study on cancer patients also receiving strong opioids [1].

Parameter	Mirogabalin Group	Pregabalin Group
Number of Patients	39	50
Median Time to Somnolence/Dizziness	8.0 days	17.0 days
Hazard Ratio (HR) for Somnolence/Dizziness	1.74 (Reference: Pregabalin)	1.00 (Reference)
Change in Morphine Milligram Equivalents (MMEs)	No significant increase	Significant increase

Insights from Preclinical and Pharmacovigilance Data

Theoretical and indirect evidence provides context for mirogabalin's safety profile, though direct overdose data is lacking.

- **Theoretical Safety Advantage:** Mirogabalin is designed to have high affinity and slow dissociation from the $\alpha 2\delta$ -1 subunit of voltage-gated calcium channels (linked to analgesic effects), and low affinity for the $\alpha 2\delta$ -2 subunit (linked to CNS side effects) [1] [2]. This profile suggests a potentially more favorable safety and tolerability profile compared to pregabalin [3] [2].
- **Signals from Pharmacovigilance:** An analysis of the Japanese Adverse Drug Event Report database indicated that strong opioid analgesics increased the occurrence of somnolence when combined with pregabalin, but **not** when combined with mirogabalin [1]. This suggests mirogabalin may have a different interaction profile.

Pregabalin Over-dose Data for Reference

Since mirogabalin-specific overdose data is unavailable, the dose-toxicity relationship for its structural analog, pregabalin, can serve as a cautious reference. A 2021 study on isolated pregabalin poisonings established the following relationship [4]:

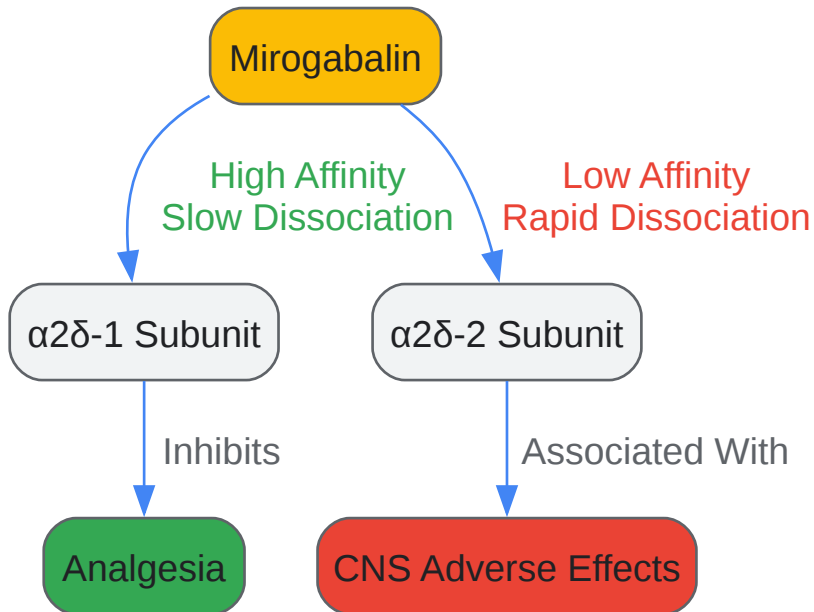
Poisoning Severity Score (PSS)	Clinical Presentation	Typical Dose Range (mg/kg)
None-Minor (Benign)	Drowsiness, confusion, apathy. Symptoms are mild and transient.	Median: 8.6 mg/kg (IQR: 5.0 - 17.6 mg/kg)
Moderate-Severe (Significant Toxicity)	Pronounced or prolonged symptoms, including coma and convulsions.	Median: 46.7 mg/kg (IQR: 21.3 - 64.3 mg/kg)

> **Important Note:** The study found **large interindividual differences**. Some patients remained asymptomatic at high doses, while others developed moderate symptoms even at therapeutic doses. Pre-hospital triage should consider not only the dose but also the patient's underlying illnesses, co-exposures, and reported symptoms [4].

Mirogabalin's Mechanism of Action

The following diagram illustrates mirogabalin's targeted mechanism of action, which underlies its theoretical safety profile.

Mirogabalin Mechanism of Action



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To cite this document: Smolecule. [Mirogabalin overdose management and clinical presentation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b535508#mirogabalin-overdose-management-and-clinical-presentation>]

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